

# Application Notes & Protocols: Identification of FS-2 Radicals by Mass Spectrometry

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## Compound of Interest

Compound Name: FS-2  
CAS No.: 59004-60-3  
Cat. No.: B15576841

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The dithiol-monofluoride radical (**FS-2** or  $\text{FSS}^\bullet$ ) is a highly reactive, short-lived chemical species. Understanding its formation and reactivity is crucial in fields such as plasma chemistry, where it is believed to play a role in processes like the dry etching of integrated circuits using sulfur hexafluoride ( $\text{SF}_6$ ) plasmas[1]. Due to their transient nature, detecting and characterizing free radicals like **FS-2** is a significant analytical challenge. Mass spectrometry (MS) offers a universal detection capability that, with specialized techniques, can successfully identify these elusive species. In fact, the first experimental evidence for the existence of the **FS-2** radical came from its mass-spectrometric detection in  $\text{SF}_6\text{-O}_2$  radio frequency discharges[1].

These application notes provide a detailed overview and a generalized protocol for the identification of the **FS-2** radical using mass spectrometry, focusing on the generation of the radical in a plasma environment and its subsequent detection and confirmation.

## Principle of Mass Spectrometric Radical Detection

The detection of free radicals by mass spectrometry is complicated by two main factors: their inherent instability and the difficulty in distinguishing them from fragment ions of stable molecules generated in the ion source[2]. A conventional mass spectrometer is generally unsuitable for radical studies as the reactive species would be lost in the sampling system before detection[2].

The strategy for identifying a radical like **FS-2** involves three key steps:

- **Generation:** Creating the radical in a controlled environment, such as a low-pressure plasma discharge[1].
- **Sampling:** Efficiently transferring the radical from its source into the high-vacuum environment of the mass spectrometer without allowing it to react. This is typically achieved using a collision-free molecular beam sampling system[2].
- **Identification:** Ionizing the neutral radical and differentiating its corresponding molecular ion ( $\text{FS}_2^+$ ) from ions of the same mass-to-charge ratio ( $m/z$ ) that may be formed by the fragmentation of stable precursor molecules (e.g.,  $\text{SF}_6$ ,  $\text{S}_2\text{F}_2$ ,  $\text{SOF}_2$ ). This distinction is primarily accomplished by measuring appearance potentials[2]. The appearance potential is the minimum electron energy required to produce a specific ion. The ionization potential of a pre-existing radical is significantly lower than the energy required to break bonds in a stable molecule and then ionize the resulting fragment.

## Experimental Protocol: FS-2 Radical Identification

This protocol outlines the generation of **FS-2** radicals in an  $\text{SF}_6/\text{O}_2$  plasma and their subsequent detection and confirmation using a mass spectrometer equipped for radical analysis.

### 2.1. Materials and Equipment

- **Gases:** Sulfur Hexafluoride ( $\text{SF}_6$ ), Oxygen ( $\text{O}_2$ ), Argon ( $\text{Ar}$ ) (high purity)
- **Mass Flow Controllers**
- **Capacitively Coupled Plasma (CCP) or Radio Frequency (RF) discharge chamber**

- RF Power Supply (13.56 MHz) and Matching Network
- High-Vacuum System
- Mass Spectrometer: Quadrupole or Time-of-Flight (TOF) analyzer equipped with:
  - An electron ionization (EI) source with tuneable electron energy.
  - A multi-stage differential pumping system.
  - A molecular beam inlet, often a cone-shaped skimmer with a small orifice (~0.01-0.03 cm diameter)[2].

## 2.2. Procedure

### Step 1: Generation of **FS-2** Radicals in Plasma

- Assemble the plasma reactor and ensure it is leak-tight.
- Establish a stable flow of reactant gases into the chamber using mass flow controllers. A typical gas mixture would be SF<sub>6</sub> and O<sub>2</sub>, often diluted with a noble gas like Argon (Ar) to sustain the plasma and for actinometry if performing quantitative measurements[3].
- Maintain a low operating pressure within the chamber (e.g., 10-100 mTorr).
- Ignite the plasma by applying RF power (e.g., 40-100 W) to the electrodes[4]. The SF<sub>6</sub> and O<sub>2</sub> molecules will dissociate and react, forming a variety of neutral species, ions, and radicals, including **FS-2**.

### Step 2: Molecular Beam Sampling

- Position the first cone (skimmer) of the molecular beam system at the edge of the plasma glow discharge.
- Gas from the plasma expands through the small orifice into the first differentially pumped stage. This rapid, collision-free expansion "freezes" the chemical composition of the gas, preserving the radicals[2].

- A second skimmer selects the central portion of this beam, which then travels in a straight, line-of-sight path into the ion source of the mass spectrometer.

### Step 3: Mass Spectrometric Analysis

- Ionization: The neutral species in the molecular beam are ionized by an electron beam in the EI source.
- Initial Scan: Perform a full mass scan over a relevant m/z range (e.g., m/z 10-200) to identify all species present in the plasma. The expected m/z for the **FS-2** radical ( $^{32}\text{S}_2^{19}\text{F}$ ) is approximately 83.
- Identification of **FS-2** Candidate Peak: Locate the peak at m/z 83. Note that this peak could correspond to the  $\text{FS}_2^+$  radical ion, but it could also be a fragment from other sulfur-fluorine compounds.
- Appearance Potential Measurement:
  - Set the mass spectrometer to monitor only the ion intensity at m/z 83.
  - Vary the energy of the ionizing electrons, starting from a low value (e.g., 5 eV) and increasing it in small increments (e.g., 0.1-0.2 eV steps) up to a higher value (e.g., 25-30 eV).
  - Record the ion intensity at each electron energy setting to generate an ionization efficiency curve.
  - The energy at which ions first appear is the appearance potential.
  - To confirm the signal at m/z 83 is from the **FS-2** radical, its appearance potential should correspond to the ionization potential of the radical itself. This value will be significantly lower than the appearance potential of m/z 83 ions formed from the dissociative ionization of a stable parent molecule (e.g.,  $\text{S}_2\text{F}_2 + \text{e}^- \rightarrow \text{FS}_2^+ + \text{F} + 2\text{e}^-$ ), as the latter process requires additional energy to break a chemical bond.

## Data Presentation

Quantitative data for the **FS-2** radical is scarce in the literature. The tables below are structured to guide the analysis and interpretation of mass spectrometry data based on theoretical values and established principles.

Table 1: Theoretical Mass-to-Charge Ratios (m/z) for **FS-2** Radical and Potential Fragments (Based on most abundant isotopes:  $^{19}\text{F} = 18.9984 \text{ u}$ ,  $^{32}\text{S} = 31.9721 \text{ u}$ )

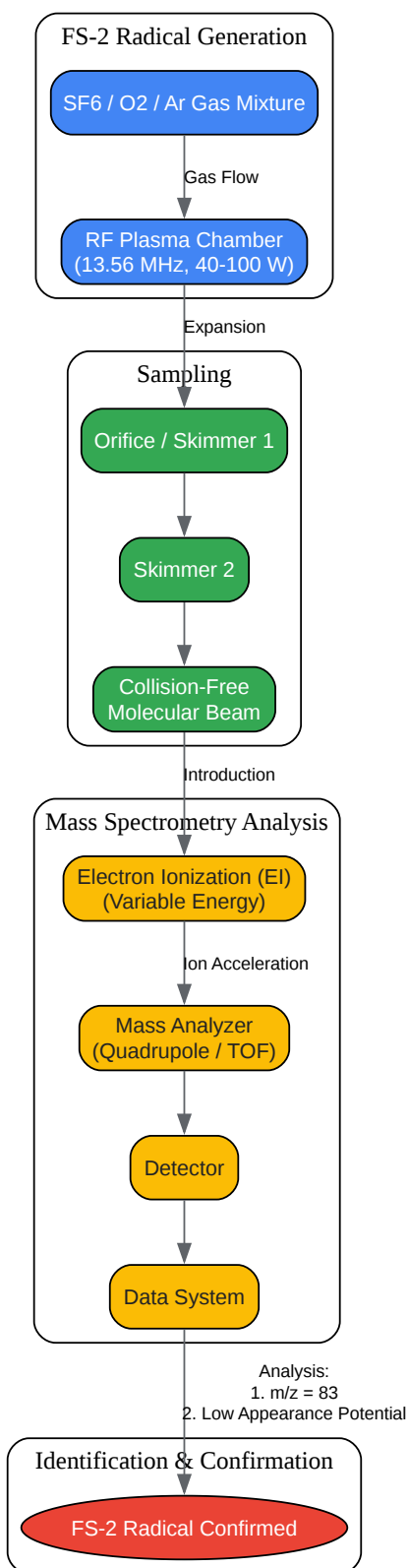
| Ion Species                          | Formula           | Description                               | Calculated m/z |
|--------------------------------------|-------------------|-------------------------------------------|----------------|
| FS-2 Radical Ion                     | $[\text{FS}_2]^+$ | Molecular ion of the target radical.      | 82.9426        |
| FS <sup>+</sup> Fragment             | $[\text{FS}]^+$   | Loss of a sulfur atom from the radical.   | 50.9695        |
| S <sub>2</sub> <sup>+</sup> Fragment | $[\text{S}_2]^+$  | Loss of a fluorine atom from the radical. | 63.9442        |
| S <sup>+</sup> Fragment              | $[\text{S}]^+$    | Sulfur atom ion.                          | 31.9721        |
| F <sup>+</sup> Fragment              | $[\text{F}]^+$    | Fluorine atom ion.                        | 18.9984        |

Table 2: Conceptual Example of Appearance Potential (AP) Data for Confirmation of **FS-2** Radical (Note: These are illustrative energy values to demonstrate the principle, as experimental values for **FS-2** are not widely published.)

| Ion (m/z 83) Source                              | Ionization Process                                                       | Expected AP Range (eV) | Interpretation                                                                                                                                                          |
|--------------------------------------------------|--------------------------------------------------------------------------|------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| FS-2 Radical                                     | $\text{FS}_2 + e^- \rightarrow \text{FS}_2^+ + 2e^-$                     | ~9 - 12                | Represents the ionization potential of the pre-existing radical. A signal appearing in this lower energy range is strong evidence for the presence of the FS-2 radical. |
| Stable Precursor (e.g., $\text{S}_2\text{F}_2$ ) | $\text{S}_2\text{F}_2 + e^- \rightarrow \text{FS}_2^+ + \text{F} + 2e^-$ | > 15                   | Represents dissociative ionization. Requires energy to break the S-F bond plus the energy to ionize the $\text{FS}_2$ fragment.                                         |

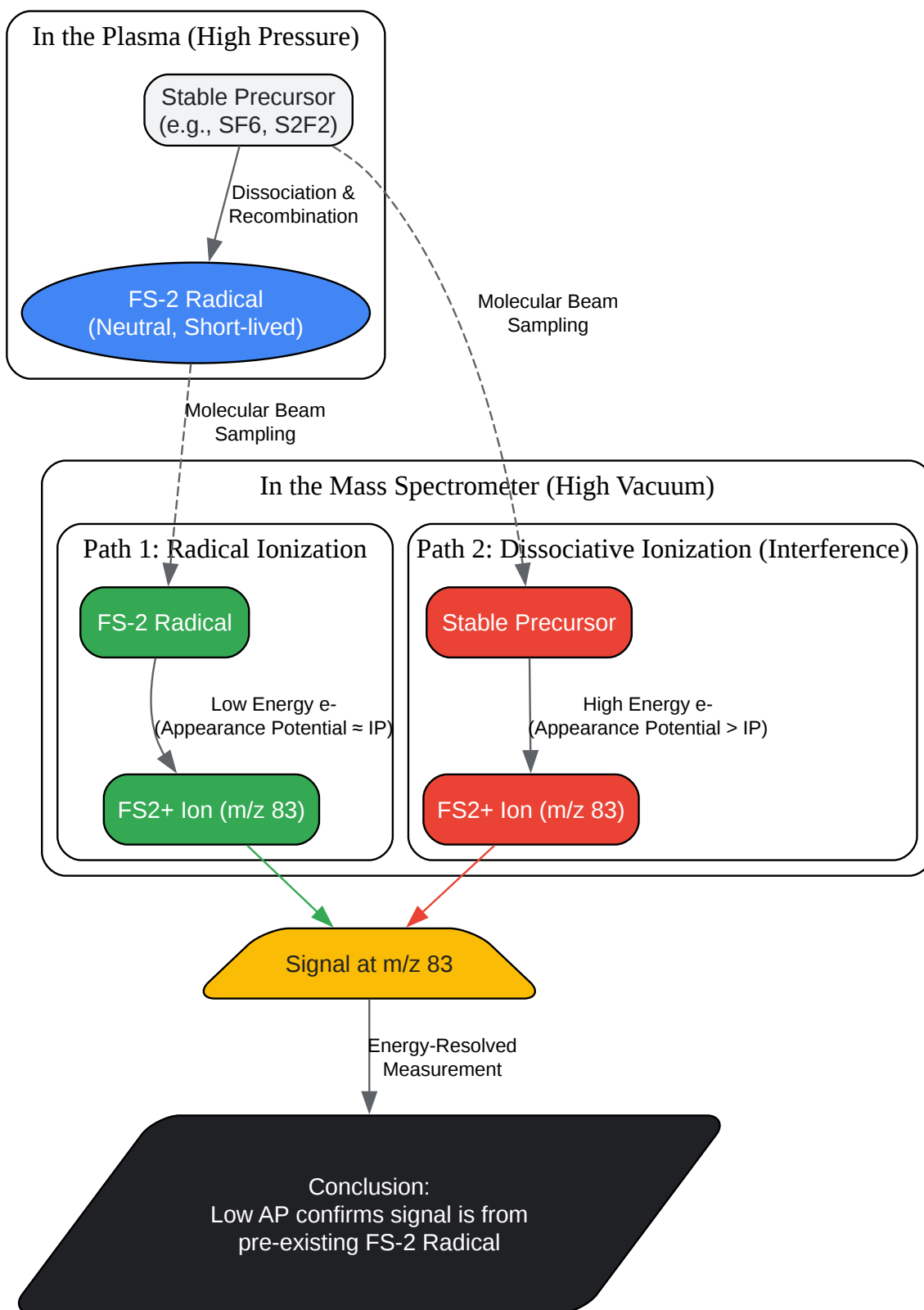
## Visualization

The following diagrams illustrate the experimental workflow and the logical basis for identifying the **FS-2** radical.



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Caption: Experimental workflow for **FS-2** radical detection.



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Caption: Logic for distinguishing **FS-2** radicals from fragments.

## Signaling Pathways and Biological Relevance

Currently, the known context for the formation and reaction of the **FS-2** radical is within high-energy environments like industrial plasmas[1]. There is no evidence in the existing scientific literature to suggest that the **FS-2** radical plays a role in biological signaling pathways or has direct relevance to drug development. Its extreme reactivity and the specific conditions required for its formation make its existence in a biological system highly improbable. Therefore, the primary application for its detection remains in the fields of physical chemistry, materials science, and semiconductor manufacturing.

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